

Methyl 2-(3-aminophenoxy)acetate in Drug Discovery: A Review of Available Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 2-(3-aminophenoxy)acetate*

Cat. No.: *B3106341*

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Methyl 2-(3-aminophenoxy)acetate is a chemical compound with potential as a building block in the synthesis of more complex molecules for drug discovery. However, a comprehensive review of publicly available scientific literature and patent databases reveals a notable absence of specific case studies detailing its direct application in the development of drug candidates. While the broader class of phenoxyacetic acid derivatives has been explored for various therapeutic targets, specific examples originating from **Methyl 2-(3-aminophenoxy)acetate** are not prominently documented.

Chemical Properties and Potential as a Scaffold

Methyl 2-(3-aminophenoxy)acetate possesses a versatile structure for medicinal chemistry applications. The molecule contains several key functional groups that can be readily modified: an aniline-like amino group, a phenoxy ether linkage, and a methyl ester. These features allow for its use as a scaffold to introduce diverse chemical functionalities and explore structure-activity relationships.

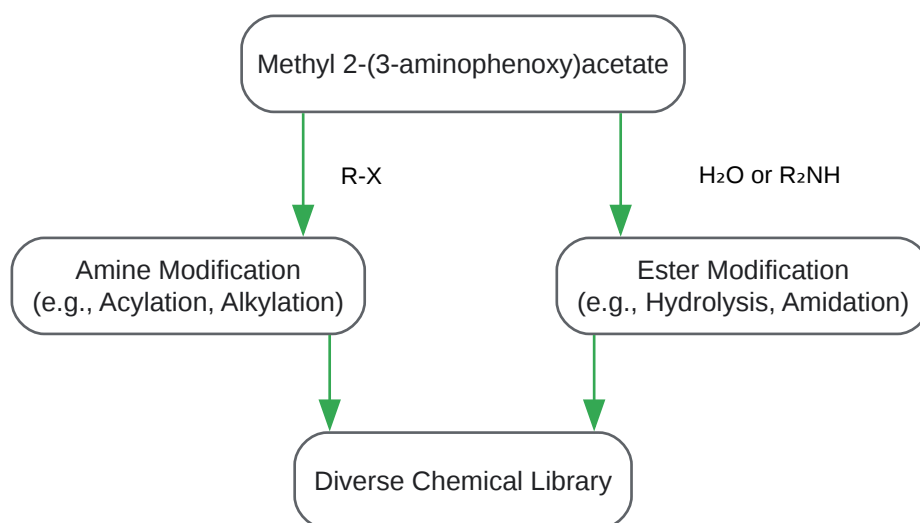
Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO ₃	[1]
Molecular Weight	181.19 g/mol	[1]
IUPAC Name	methyl 2-(3-aminophenoxy)acetate	[1]
CAS Number	158196-47-5	[1]

The phenoxyacetic acid moiety, in a general sense, is present in various compounds with demonstrated biological activities, including antibacterial, antifungal, and anti-inflammatory properties.[2] This suggests that derivatives of **Methyl 2-(3-aminophenoxy)acetate** could potentially be synthesized to target a range of biological pathways.

Synthetic Utility

The chemical reactivity of **Methyl 2-(3-aminophenoxy)acetate** makes it a useful starting material for creating libraries of compounds for high-throughput screening. The amino group can be acylated, alkylated, or used in coupling reactions to introduce a variety of substituents. The ester can be hydrolyzed to the corresponding carboxylic acid, which can then be converted to amides or other ester derivatives.

Below is a generalized workflow illustrating the potential synthetic transformations of **Methyl 2-(3-aminophenoxy)acetate**.



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References

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- 2. jetir.org [jetir.org]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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